

5-Amino-2-bromo-3-picoline stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Amino-2-bromo-3-picoline

Cat. No.: B1280104

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Technical Support Center: 5-Amino-2-bromo-3-picoline

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **5-Amino-2-bromo-3-picoline** (CAS: 38186-83-3). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the stability, proper handling, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Amino-2-bromo-3-picoline**?

A1: To ensure the stability and longevity of **5-Amino-2-bromo-3-picoline**, it is crucial to store it under the correct conditions. The compound should be stored in a tightly closed container in a cool, dry, and dark place.^[1] A well-ventilated area is also recommended.^{[2][3][4]} Long-term storage should be avoided as the product can degrade over time.^[1]

Q2: What are the main stability concerns for **5-Amino-2-bromo-3-picoline**?

A2: The primary stability concerns for **5-Amino-2-bromo-3-picoline** are degradation with age and potential sensitivity to light, moisture, and high temperatures.^[1] To mitigate these, adhere strictly to the recommended storage conditions.

Q3: Is **5-Amino-2-bromo-3-picoline** sensitive to air?

A3: While not explicitly stated as highly air-sensitive, good laboratory practice for handling fine chemicals includes minimizing exposure to the atmosphere. Some sources recommend storing the compound under an inert atmosphere.^[5] Keeping the container tightly sealed when not in use is essential.^{[1][2][3]}

Q4: What are the known incompatibilities for this compound?

A4: **5-Amino-2-bromo-3-picoline** should be stored away from incompatible materials, including strong oxidizing agents.^[6] Contact with such substances could lead to vigorous reactions.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Discoloration (e.g., darkening)	Exposure to light, air (oxidation), or impurities.	Store the compound in a dark, tightly sealed container, preferably under an inert atmosphere. If discoloration is significant, it may indicate degradation, and the purity should be re-assessed before use.
Poor Solubility	Use of an inappropriate solvent or degraded material.	Refer to the compound's solubility data. If the compound has degraded, its solubility characteristics may change. Ensure the solvent is pure and dry.
Inconsistent Experimental Results	Degradation of the compound due to improper storage or handling.	Always use fresh stock or material that has been stored correctly. It is advisable to check the purity of the compound if it has been stored for an extended period. ^[1]
Formation of Impurities in Reaction	Instability of the compound under reaction conditions or presence of impurities in the starting material.	Ensure the compound is of high purity before starting the reaction. Analyze the reaction mixture to identify byproducts, which may give clues about the degradation pathway. Consider degassing solvents and running reactions under an inert atmosphere.

Physicochemical Properties

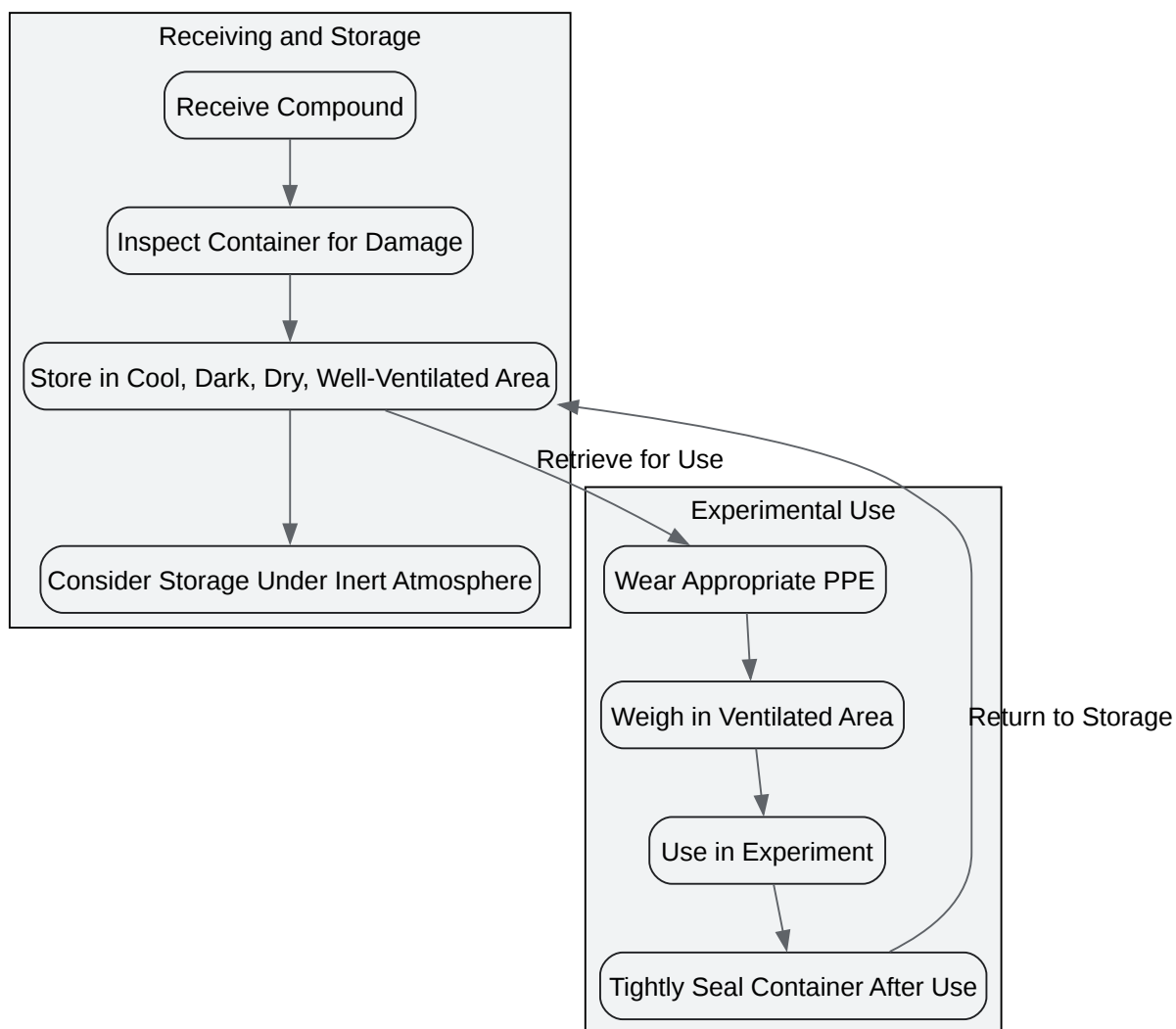
Property	Value	Reference
Molecular Formula	C6H7BrN2	[7][8]
Molecular Weight	187.04 g/mol	[7]
Appearance	Light yellow to Brown powder to crystal	[9]
Melting Point	108 - 109 °C	[5]
Boiling Point	281.3°C at 760 mmHg	[10]
Density	1.593 g/cm ³	[10]
Flash Point	123.9°C	[10]
Solubility	Insoluble in water.	[3]

Experimental Protocols & Workflows

Below are diagrams and a detailed protocol for a common application of **5-Amino-2-bromo-3-picoline**.

Workflow for Handling and Storage

This workflow outlines the recommended steps for the safe handling and storage of **5-Amino-2-bromo-3-picoline** to maintain its integrity.





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- To cite this document: BenchChem. [5-Amino-2-bromo-3-picoline stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280104#5-amino-2-bromo-3-picoline-stability-and-storage-conditions>]

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